

# In-Field Efficacy of Zineb 75% WP on Tomatoes: Application Notes and Protocols

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## Compound of Interest

Compound Name: Zineb

Cat. No.: B1676502

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These application notes provide detailed protocols for conducting in-field efficacy studies of **Zineb** 75% Wettable Powder (WP) for the management of key fungal diseases in tomatoes (*Solanum lycopersicum*). This document outlines the experimental setup, application procedures, data collection, and analysis required to evaluate the performance of this broad-spectrum dithiocarbamate fungicide.

## Introduction to Zineb 75% WP

**Zineb** is a protective fungicide with a multi-site mode of action, making it a valuable tool for resistance management programs.<sup>[1][2]</sup> As a dithiocarbamate fungicide, it acts on contact to inhibit spore germination and mycelial growth of a wide range of fungal pathogens.<sup>[1][3]</sup> Upon exposure to air, **Zineb** is converted to an isothiocyanate, which inactivates the sulfhydryl (-SH) groups in the enzymes of fungi, thereby disrupting their metabolic processes.<sup>[4]</sup> **Zineb** 75% WP is effective against several major tomato diseases, including Early Blight (*Alternaria solani*), Late Blight (*Phytophthora infestans*), Grey Leaf Mould, Fruit Rot, and Leaf Spot. An additional benefit of **Zineb** application is the supplemental zinc nutrition provided to the crop, which can contribute to improved plant vigor and yield.

## Experimental Protocols

This section details the methodology for conducting a robust in-field efficacy trial of **Zineb** 75% WP on tomatoes.

## Experimental Design

A Randomized Complete Block Design (RCBD) is recommended to minimize the effects of field variability.

- Treatments:
  - T1: **Zineb** 75% WP - Low dosage (e.g., 1.5 kg/ha )
  - T2: **Zineb** 75% WP - Medium dosage (e.g., 2.0 kg/ha )
  - T3: **Zineb** 75% WP - High dosage (e.g., 2.5 kg/ha )
  - T4: Untreated Control
  - T5: Standard Fungicide Control (a commonly used fungicide for tomato blight)
- Replications: A minimum of three to four replications should be used for each treatment.
- Plot Size: Each plot should be of a suitable size to obtain meaningful data, for example, 3m x 4m, with a buffer zone between plots to prevent spray drift.
- Plant Material: Use a tomato variety known to be susceptible to the target diseases to ensure adequate disease pressure for the trial.

## Trial Establishment and Maintenance

- Land Preparation: Prepare the field according to standard agricultural practices for tomato cultivation.
- Transplanting: Transplant healthy, uniform tomato seedlings at the appropriate spacing.
- Fertilization and Irrigation: Apply fertilizers and irrigation as per local recommendations to ensure optimal crop growth.
- Weed and Pest Control: Manage weeds and insect pests uniformly across all plots to avoid confounding effects on the trial results.

## Fungicide Application

- **Timing of First Application:** The first application should be preventative, initiated before the onset of the disease or at the very first appearance of symptoms.
- **Application Interval:** Subsequent applications should be made at 7-12 day intervals, depending on the prevailing weather conditions and disease pressure.
- **Preparation of Spray Solution:**
  - Weigh the required amount of **Zineb** 75% WP for each treatment.
  - Make a paste of the wettable powder in a small amount of water.
  - Add the paste to the required volume of water in the spray tank and agitate thoroughly to ensure a uniform suspension.
- **Application Equipment:** Use a calibrated knapsack sprayer to ensure uniform coverage of the foliage.
- **Spray Volume:** A spray volume of 750-1000 liters per hectare is recommended to ensure thorough coverage of the tomato plants.

## Data Collection

- **Disease Assessment:**
  - Disease incidence and severity should be recorded at regular intervals (e.g., 10 days after each spray).
  - Use a standard 0-5 or 0-9 disease rating scale to assess the percentage of plant tissue affected by the disease.
  - Calculate the Percent Disease Index (PDI) using the appropriate formula.
- **Phytotoxicity Assessment:** Observe and record any phytotoxic effects, such as leaf yellowing, burning, or stunting, at regular intervals after each application.

- Yield Data:
  - Harvest all marketable fruits from the net plot area of each treatment.
  - Record the total weight and number of marketable fruits per plot.
  - Calculate the yield in tonnes per hectare (t/ha).

## Statistical Analysis

The collected data should be subjected to Analysis of Variance (ANOVA) to determine the statistical significance of the differences between treatments. The treatment means can be compared using a suitable post-hoc test, such as Duncan's Multiple Range Test (DMRT) or Tukey's HSD, at a 5% level of significance.

## Data Presentation

The following tables summarize quantitative data on the application and efficacy of **Zineb** 75% WP and other fungicides used in tomato disease management.

Table 1: Recommended Application Rates of **Zineb** 75% WP for Tomatoes

Target Disease(s)	Dosage per Hectare (kg)	Water Volume per Hectare (L)	Application Interval (Days)	Reference
Early Blight, Late Blight, Grey Leaf Mould	1.5 - 2.0	750 - 1000	7 - 12	
Fruit Rot, Leaf Spot	1.5 - 2.0	750 - 1000	7 - 12	
General Recommendation	1.5 - 2.5	500 - 1000	7 - 12	

Table 2: Efficacy of **Zineb** and Other Fungicides against Early Blight of Tomato

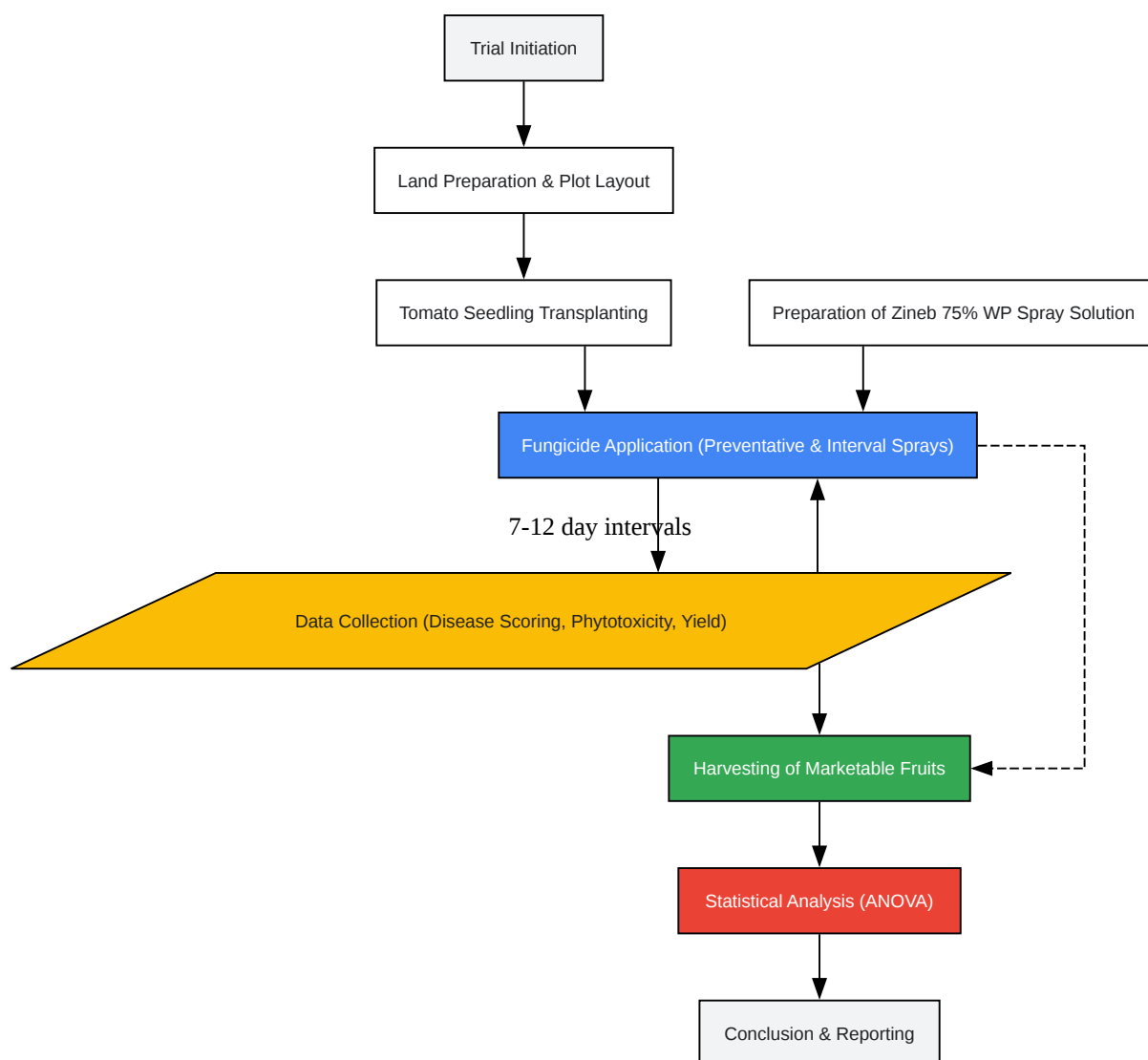
Treatment	Dosage	Disease Index (%)	Yield (q/ha)	Reference
Zineb	0.20%	22.85	285.42	
Mancozeb	0.20%	20.38	294.86	
Saaf	0.05%	24.12	289.15	
Ridomil MZ-72	0.20%	25.47	281.37	
Control	-	57.63	-	

Table 3: Efficacy of a **Zineb** Combination Fungicide against Early Blight of Tomato

Treatment	Active Ingredients	PDI at Harvest	Reference
T1	Hexaconazole (4%) + Zineb (68%)	14.66%	
T2	Azoxystrobin (11%) + Tebuconazole (18.3%)	8.00%	
T3	Carbendazim (25%) + Mancozeb (50%)	12.66%	
T4	Metiram (55%) + Pyraclostrobin (5%)	13.30%	
T5	Control	45.33%	

## Mandatory Visualizations

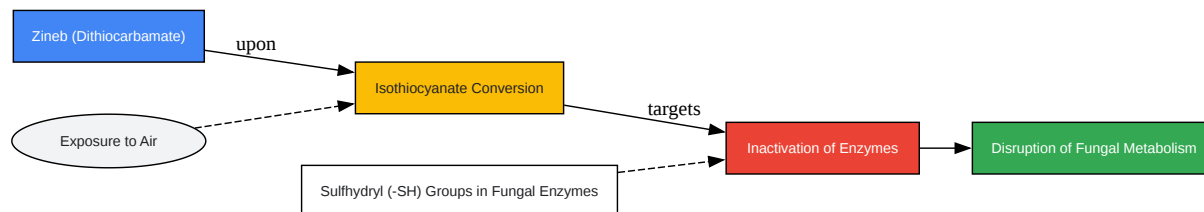
## Experimental Workflow for In-Field Efficacy Study



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Figure 1: Experimental workflow for an in-field efficacy study of **Zineb** 75% WP on tomatoes.

## Mode of Action of Zineb



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## References

- 1. [highyieldsagro.com](https://highyieldsagro.com) [[highyieldsagro.com](https://highyieldsagro.com)]
- 2. [agrivruddhi.com](https://agrivruddhi.com) [[agrivruddhi.com](https://agrivruddhi.com)]
- 3. [agribegri.com](https://agribegri.com) [[agribegri.com](https://agribegri.com)]
- 4. Zineb 75WP | Ebdc Mixtures & Formulations [[indofil.com](https://indofil.com)]
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